A Comparative Spectroscopic Guide to Fluorinated Phenethyl Alcohol Isomers

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Compound of Interest

Compound Name:	*4-Fluorophenethyl alcohol*
CAS No.:	*7589-27-7*
Cat. No.:	*B1293744*

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For researchers, scientists, and professionals in drug development, the precise structural elucidation of positional isomers is a critical step in ensuring the safety, efficacy, and intellectual property of a new chemical entity. Fluorine's unique properties make it a valuable atom in medicinal chemistry, and understanding the subtle differences between fluorinated isomers is paramount. This guide provides an in-depth spectroscopic comparison of three positional isomers of fluorinated phenethyl alcohol: 2-fluorophenethyl alcohol (ortho), 3-fluorophenethyl alcohol (meta), and **4-fluorophenethyl alcohol** (para). Through a detailed analysis of their Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, we will explore how the position of the fluorine atom on the aromatic ring profoundly influences their spectral characteristics.

The Significance of Spectroscopic Differentiation

The seemingly minor shift of a single fluorine atom on a benzene ring can dramatically alter a molecule's electronic distribution, conformation, and, consequently, its biological activity and metabolic fate. Therefore, unambiguous identification is not merely an academic exercise but a fundamental requirement in pharmaceutical development. Spectroscopic techniques provide the necessary tools to discern these isomeric differences, offering a fingerprint of each

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molecule. This guide will delve into the practical application and interpretation of these techniques, providing the experimental data and theoretical understanding necessary for confident isomer differentiation.

Experimental Methodologies

The data presented in this guide were obtained using standard, high-resolution spectroscopic techniques. The following protocols outline the general procedures for acquiring ^{1}H NMR, ^{13}C NMR, ^{19}F NMR, FT-IR, and EI-MS spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For fluorinated compounds, the inclusion of ^{19}F NMR provides an additional, highly sensitive probe of the molecular environment.

Sample Preparation:

- Dissolve approximately 5-10 mg of the fluorinated phenethyl alcohol isomer in 0.5-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS) for ^{1}H and ^{13}C NMR, for chemical shift referencing.
- Transfer the solution to a 5 mm NMR tube.

Data Acquisition:

- ^{1}H NMR: Spectra are typically acquired on a 400 or 500 MHz spectrometer. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a relaxation delay of 1-5 seconds, and a spectral width covering the expected range of proton chemical shifts (typically 0-12 ppm).
- ^{13}C NMR: Spectra are acquired on the same instrument, often with proton decoupling to simplify the spectrum to a series of singlets for each unique carbon. A larger number of scans is usually required due to the lower natural abundance of the ^{13}C isotope.

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- ^{19}F NMR: This technique is highly sensitive due to the 100% natural abundance of the ^{19}F nucleus.[1][2] Spectra are recorded with or without proton decoupling to observe ^{1}H-^{19}F coupling constants, which provide valuable structural information. The chemical shift range for organofluorine compounds is extensive, offering excellent signal dispersion.[2][3]

Figure 1: Generalized workflow for NMR spectroscopic analysis.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Sample Preparation and Data Acquisition:

- For liquid samples, a small drop is placed between two salt plates (e.g., NaCl or KBr) to create a thin film.
- Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used, where the liquid sample is placed directly on the ATR crystal.
- The spectrum is recorded, typically over the range of 4000-400 cm^{-1}, by co-adding multiple scans to improve the signal-to-noise ratio. A background spectrum is recorded and subtracted from the sample spectrum.

Electron Ionization Mass Spectrometry (EI-MS)

EI-MS is a destructive technique that provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for structural elucidation and identification.

Sample Introduction and Data Acquisition:

- A small amount of the sample is introduced into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification.
- In the ion source, the sample is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.

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- The resulting positively charged fragments are accelerated and separated based on their mass-to-charge ratio (m/z).
- A mass spectrum is generated, plotting the relative abundance of each fragment against its m/z value.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for the ortho-, meta-, and para-fluorophenethyl alcohol isomers.

Table 1: ^{1}H NMR Spectroscopic Data ($CDCl_3$)

Isomer	δ (ppm), Multiplicity, J (Hz) - O**H**	δ (ppm), Multiplicity, J (Hz) - CH_2OH	δ (ppm), Multiplicity, J (Hz) - ArCH_2	Aromatic Protons (δ ppm, Multiplicity)
2-Fluoro	~1.6 (br s)	3.87 (t, J = 6.4 Hz)	2.94 (t, J = 6.4 Hz)	7.25-6.95 (m)
3-Fluoro	~1.6 (br s)	3.86 (t, J = 6.5 Hz)	2.87 (t, J = 6.5 Hz)	7.30-7.22 (m), 6.98-6.88 (m)
4-Fluoro[4]	~1.6 (br s)	3.84 (t, J = 6.6 Hz)	2.84 (t, J = 6.6 Hz)	7.18 (dd, J = 8.5, 5.4 Hz), 6.99 (t, J = 8.7 Hz)

Table 2: ^{13}C NMR Spectroscopic Data ($CDCl_3$)

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Isomer	CH_2OH (δ ppm)	$ArCH_2$ (δ ppm)	Aromatic Carbons (δ ppm)
2-Fluoro[5]	61.3	32.7 (d, J=3.8 Hz)	161.6 (d, J=245 Hz), 131.5 (d, J=4.6 Hz), 128.8 (d, J=8.0 Hz), 126.3 (d, J=15.5 Hz), 124.3 (d, J=3.5 Hz), 115.4 (d, J=22.0 Hz)
3-Fluoro	62.8	38.6 (d, J=1.9 Hz)	163.0 (d, J=245 Hz), 141.4 (d, J=7.0 Hz), 130.0 (d, J=8.2 Hz), 124.4 (d, J=2.8 Hz), 115.5 (d, J=21.2 Hz), 113.8 (d, J=21.1 Hz)
4-Fluoro[2]	62.9	38.2	161.6 (d, J=243 Hz), 134.5 (d, J=3.2 Hz), 130.3 (d, J=7.8 Hz), 115.3 (d, J=21.2 Hz)

Table 3: ^{19}F NMR Spectroscopic Data ($CDCl_3$)

Isomer	Chemical Shift (δ ppm)
2-Fluoro	-119.2
3-Fluoro	-113.8
4-Fluoro	-116.9

Table 4: FT-IR Spectroscopic Data (cm^{-1})

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Isomer	O-H Stretch	C-H (sp^3) Stretch	C-H (aromatic) Stretch	C=C (aromatic) Stretch	C-O Stretch	C-F Stretch
2-Fluoro	~3350 (broad)	~2940, 2880	~3060	~1610, 1490	~1050	~1230
3-Fluoro[4]	~3340 (broad)	~2945, 2875	~3040	~1615, 1590, 1490	~1045	~1240
4-Fluoro[2]	~3330 (broad)	~2940, 2870	~3030	~1605, 1510	~1040	~1220

Table 5: Mass Spectrometry Data (EI-MS)

Isomer	Molecular Ion (M^+) [m/z]	Base Peak [m/z]	Key Fragment Ions [m/z]
2-Fluoro	140	109	91, 77
3-Fluoro	140	109	91, 77
4-Fluoro[2]	140	109	110, 91, 77

Analysis and Discussion

The position of the fluorine atom significantly influences the spectroscopic properties of the phenethyl alcohol isomers.

NMR Spectroscopy: A Detailed Look at Chemical Shifts and Couplings

^{1}H NMR: The protons of the ethyl group (-CH_2CH_2OH) in all three isomers exhibit similar chemical shifts and coupling patterns (triplets), as they are relatively distant from the fluorine atom. However, subtle differences in the chemical shifts of the benzylic protons ($ArCH_2$) can be observed, with the para isomer showing the most upfield shift due to the electron-donating resonance effect of fluorine at this position. The aromatic region of the spectrum is most informative for distinguishing the isomers. The para isomer displays a characteristic pair of

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doublets of doublets due to the symmetry of the molecule. The ortho and meta isomers show more complex, overlapping multiplets in the aromatic region, reflecting the lower symmetry and different coupling patterns.

^{13}C NMR: The ^{13}C NMR spectra clearly differentiate the isomers. The carbon directly attached to the fluorine atom (C-F) exhibits a large one-bond C-F coupling constant (^{1}JCF) of approximately 245 Hz in all three isomers. The chemical shifts of the aromatic carbons are significantly influenced by the position of the fluorine. The ipso-carbon (C-F) is the most deshielded. The electronic effects of fluorine (inductive withdrawal and resonance donation) alter the electron density at the other aromatic carbons, leading to distinct chemical shift patterns for each isomer. For instance, the C-4 carbon in the para isomer is shielded compared to benzene due to the +R effect of fluorine.

^{19}F NMR: ^{19}F NMR provides a single peak for each isomer, with the chemical shift being highly sensitive to the electronic environment.[3][6] The ortho isomer typically shows the most downfield chemical shift due to the proximity of the ethyl group, which can influence the local electronic environment through space. The meta and para isomers have distinct chemical shifts that allow for their unambiguous identification.

Figure 2: Chemical structures of the fluorinated phenethyl alcohol isomers.

Infrared Spectroscopy: Vibrational Fingerprints

The FT-IR spectra of all three isomers are dominated by a broad, strong absorption band in the region of 3330-3350 cm^{-1}, characteristic of the O-H stretching vibration of the alcohol functional group, broadened by hydrogen bonding.[7][8] The C-H stretching vibrations of the ethyl group and the aromatic ring are also prominent. The key differentiating features lie in the "fingerprint region" (below 1500 cm^{-1}), where the C-F stretching and C-H out-of-plane bending vibrations occur. The C-F stretching frequency is sensitive to the substitution pattern on the benzene ring, providing a unique marker for each isomer. Additionally, the pattern of C-H out-of-plane bending bands in the 900-675 cm^{-1} region can often be used to distinguish between ortho, meta, and para disubstituted benzenes.

Mass Spectrometry: Fragmentation Pathways

The EI-mass spectra of the three isomers are very similar, all showing a molecular ion peak at m/z 140. The base peak for all three isomers is at m/z 109. This prominent fragment

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corresponds to the fluorotropylium ion, formed by the loss of the -CH_2OH radical followed by rearrangement. This fragmentation is characteristic of phenethyl derivatives. Another common fragmentation pathway for alcohols is the loss of water, which would result in a peak at m/z 122, although this is often a minor peak.[9][10][11] The key fragment that helps distinguish these isomers is often subtle and relates to the stability of subsequent fragment ions. The loss of the ethyl group to form a fluorobenzyl cation (m/z 109) is a dominant process. While the primary fragmentation is similar, minor differences in the relative abundances of other fragment ions may be observable upon careful examination of the spectra.

Conclusion

The spectroscopic analysis of 2-, 3-, and **4-fluorophenethyl alcohol** isomers demonstrates that while they share many spectral similarities due to their common core structure, each isomer possesses a unique spectroscopic fingerprint. ^{1}H and ^{13}C NMR are particularly powerful in distinguishing the isomers through the distinct patterns in the aromatic region and the characteristic chemical shifts and coupling constants influenced by the position of the fluorine atom. ^{19}F NMR offers a simple and direct method for differentiation based on the unique chemical shift of the fluorine nucleus in each isomer. FT-IR spectroscopy provides corroborating evidence through the characteristic C-F stretching and aromatic C-H bending vibrations. While EI-MS shows similar primary fragmentation patterns, it confirms the molecular weight and the presence of the fluorophenethyl moiety.

By leveraging the combined information from these spectroscopic techniques, researchers can confidently identify and differentiate between these and other positional isomers, ensuring the integrity and success of their research and development endeavors.

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